

# Safeguarding Your Laboratory: Proper Disposal of threo-Ifenprodil Hemitartrate

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## Compound of Interest

Compound Name: *threo-Ifenprodil hemitartrate*

Cat. No.: *B15616709*

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. The proper disposal of chemical reagents like **threo-Ifenprodil hemitartrate** is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step information for the safe handling and disposal of this compound.

**Threo-Ifenprodil hemitartrate** is a  $\sigma$  receptor agonist and a GluN2B subunit-selective NMDA receptor antagonist. Due to its biological activity, careful handling and disposal are necessary to prevent environmental contamination and potential health hazards.

## Immediate Safety and Handling Protocols

Before disposal, it is crucial to handle **threo-Ifenprodil hemitartrate** with appropriate safety measures. Always consult the Safety Data Sheet (SDS) for complete safety information.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Use compatible chemical-resistant gloves.
- Respiratory Protection: In case of insufficient ventilation or dust formation, wear a NIOSH-approved respirator.
- Body Protection: Wear a lab coat or other protective clothing.

#### Handling and Storage:

- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.
- Prevent dust formation.
- Keep the container tightly closed in a dry and well-ventilated place.[1]

Parameter	Recommendation
Long-term Storage	-20°C
Short-term Storage	2-8°C
Data from BioCrick Safety Data Sheet[1]	

## Step-by-Step Disposal Procedure

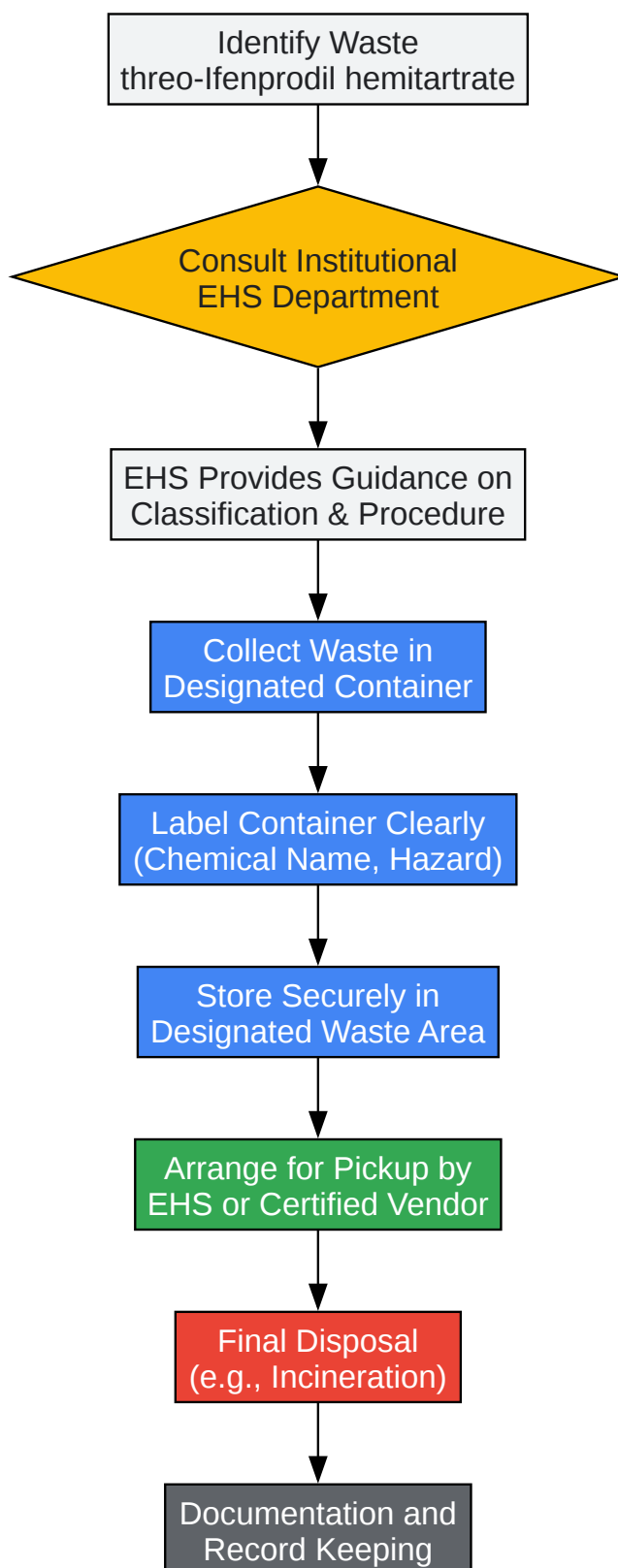
The disposal of **threo-lfenprodil hemitartrate** must comply with all applicable federal, state, and local regulations.[2] Research institutions are typically governed by the Resource Conservation and Recovery Act (RCRA) for chemical waste disposal.[3][4]

- **Consult Your Institutional EHS:** The first and most critical step is to contact your institution's Environmental Health and Safety (EHS) department. They will provide specific guidance based on your location's regulations and your institution's policies for chemical waste.
- **Waste Classification:** Your EHS office will assist in determining if the waste is considered hazardous. While one Safety Data Sheet indicates that **threo-lfenprodil hemitartrate** is considered non-hazardous for transport, this does not automatically exempt it from hazardous waste regulations for disposal.[1]
- **Collection of Waste:**
  - For spills or residues, carefully sweep up the solid material, avoiding dust creation.[1]

- Place the waste in a clearly labeled, sealed, and appropriate waste container. The container should be suitable for chemical waste and provided by your EHS department.
- Do not mix with other waste streams unless explicitly instructed to do so by EHS.
- Labeling and Storage of Waste:
  - Label the waste container clearly with "Hazardous Waste" (or as directed by EHS) and the full chemical name: "**threo-Ifenprodil hemitartrate**".
  - Include the date of accumulation and any other information required by your institution.
  - Store the sealed waste container in a designated, secure area away from incompatible materials, awaiting pickup by EHS or a certified waste disposal contractor.
- Final Disposal:
  - Your institution's EHS department will arrange for the final disposal of the chemical waste. [\[4\]](#) Common disposal methods for chemical waste from research laboratories include incineration at a licensed facility.[\[4\]](#)[\[5\]](#)
  - Crucially, do not dispose of **threo-Ifenprodil hemitartrate** down the drain.[\[1\]](#) This can lead to environmental contamination.

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **threo-Ifenprodil hemitartrate**.



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Caption: Workflow for the safe disposal of **threo-Ifenprodil hemitartrate**.

By adhering to these procedures and maintaining open communication with your institution's safety officials, you contribute to a safer research environment for yourself, your colleagues, and the broader community.

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